

A Comparative Guide to the Structure-Activity Relationship of Pyrimidine-4-Carboxamides

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Compound of Interest

Compound Name: *N*-(pyridin-2-yl)pyrimidine-2-carboxamide

CAS No.: 1251547-37-1

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Introduction: The pyrimidine scaffold is a privileged heterocyclic motif in medicinal chemistry, forming the core of numerous biologically active compounds.^[1] Among its various derivatives, pyrimidine-4-carboxamides have emerged as a particularly versatile class, demonstrating a wide range of pharmacological activities. This guide provides an in-depth, comparative analysis of the structure-activity relationships (SAR) of pyrimidine-4-carboxamide derivatives against several key biological targets. By examining the intricate interplay between chemical structure and biological function, we aim to provide researchers, scientists, and drug development professionals with a comprehensive resource to guide future discovery efforts.

This guide will delve into the SAR of pyrimidine-4-carboxamides as inhibitors of N-Acylphosphatidylethanolamine Phospholipase D (NAPE-PLD), Hematopoietic Progenitor Kinase 1 (HPK1), and as agonists of the Cholecystokinin 1 Receptor (CCK1R), among other targets. We will explore how subtle modifications to the pyrimidine core and its substituents can dramatically influence potency, selectivity, and pharmacokinetic properties.

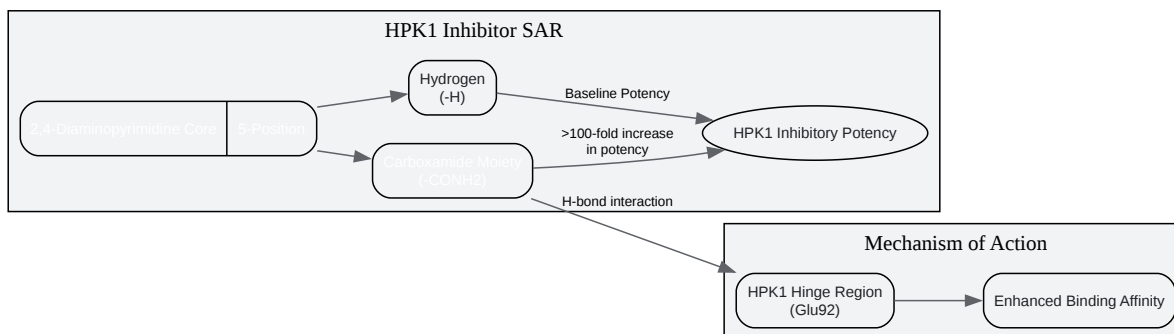
Pyrimidine-4-Carboxamides as N-Acylphosphatidylethanolamine Phospholipase D (NAPE-PLD) Inhibitors

NAPE-PLD is a key enzyme in the biosynthesis of N-acylethanolamines (NAEs), a class of lipid signaling molecules that includes the endocannabinoid anandamide.^{[2][3]} Inhibition of NAPE-PLD presents a promising therapeutic strategy for various neurological and inflammatory disorders. A significant body of research has focused on the optimization of a pyrimidine-4-carboxamide hit compound, leading to the discovery of the potent and selective inhibitor, LEI-401.^[4]

Core Scaffold and Key Substitution Points

The core scaffold of these NAPE-PLD inhibitors is a 2,6-disubstituted pyrimidine-4-carboxamide. The SAR studies have primarily explored modifications at three key positions: the carboxamide substituent (R1), the substituent at the 2-position (R2), and the substituent at the 6-position (R3).





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Caption: The 5-carboxamide moiety is crucial for potent HPK1 inhibition.

Comparative Analysis of 5-Position Substituents

The superiority of the carboxamide group at the 5-position is evident when compared to other substituents.

Table 2: Impact of 5-Position Substituent on HPK1 Inhibition

Compound	5-Position Substituent	HPK1 TR FRET IC50	Fold Improvement vs. -H
2	-H	64 nM	1x
1	-CONH2	< 1 nM	>120x
3	-CH3	Weak Affinity	N/A
4	-CF3	Weak Affinity	N/A

Data sourced from[5]
[6]

Further SAR exploration focused on the 2- and 2,6-disubstituted anilines to optimize selectivity and potency. [6]

Pyrimidine-4-Carboxamides as Cholecystokinin 1 Receptor (CCK1R) Agonists

The cholecystokinin 1 receptor (CCK1R) is a G protein-coupled receptor involved in various physiological processes, including satiety and gastrointestinal function. A series of six-membered heterocycle carboxamides were evaluated as CCK1R agonists, with the pyrimidine core proving to be the most effective. [3]

Discovery of a Potent and Structurally Diverse Agonist

Through SAR studies, analog 5 was identified as a potent and structurally novel CCK1R agonist. [3] While specific quantitative SAR data for a range of analogs is not readily available in the provided search results, the discovery of this lead compound highlights the potential of the pyrimidine-4-carboxamide scaffold in targeting this receptor class. Further research would be needed to delineate the specific structural requirements for potent CCK1R agonism.

Other Therapeutic Targets of Pyrimidine-4-Carboxamides

The versatility of the pyrimidine-4-carboxamide scaffold extends to other important therapeutic targets:

- **HIV-1 Integrase Inhibitors:** Dihydroxypyrimidine-4-carboxamides have been identified as a novel class of potent and selective HIV integrase inhibitors. [7]
- **EGFR Kinase Inhibitors:** Fused pyrimidine systems, including those with a carboxamide moiety, have been explored as inhibitors of the Epidermal Growth Factor Receptor (EGFR), a key target in cancer therapy. [8]
- **Anticancer Agents:** The pyrimidine-4-carboxamide core is present in various compounds with demonstrated anticancer activity against a range of cell lines. [7][9]

Conclusion and Future Directions

The pyrimidine-4-carboxamide scaffold has proven to be a remarkably fruitful template for the design of potent and selective modulators of diverse biological targets. The detailed structure-

activity relationship studies, particularly for NAPE-PLD and HPK1 inhibitors, provide a clear roadmap for the rational design of new chemical entities. The key takeaways include the importance of conformational constraint, the strategic placement of polar groups to enhance potency and reduce lipophilicity, and the critical role of specific functionalities, such as the 5-carboxamide in HPK1 inhibitors, for achieving high-affinity binding.

Future research in this area should continue to explore the vast chemical space around the pyrimidine-4-carboxamide core. The application of computational modeling and structure-based drug design will be invaluable in identifying novel derivatives with improved potency, selectivity, and drug-like properties. Furthermore, a deeper investigation into the SAR for targets like CCK1R and a broader range of kinases will undoubtedly unlock the full therapeutic potential of this versatile scaffold.

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